

An In-depth Technical Guide to 2,5-Dimethylanisole (CAS: 1706-11-2)

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Compound of Interest

Compound Name: 2,5-Dimethylanisole

Cat. No.: B158103

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,5-Dimethylanisole** (CAS No. 1706-11-2), a versatile aromatic ether. It covers its chemical and physical properties, detailed spectroscopic data, a standard synthesis protocol, key applications, and essential safety information. The information is presented to support research and development activities in the chemical and pharmaceutical sciences.

Chemical and Physical Properties

2,5-Dimethylanisole, also known as 2-Methoxy-p-xylene, is a colorless to slightly yellowish liquid at room temperature.^{[1][2]} It is soluble in organic solvents like alcohols and ethers but is nearly insoluble in water.^[3] Key quantitative data are summarized in the table below.

Property	Value	Source(s)
CAS Number	1706-11-2	[4] [5]
Molecular Formula	C ₉ H ₁₂ O	[3] [4] [5]
Molecular Weight	136.19 g/mol	[4] [5]
IUPAC Name	2-methoxy-1,4-dimethylbenzene	[5]
Synonyms	2-Methoxy-p-xylene, Benzene, 2-methoxy-1,4-dimethyl-	[4] [5]
Appearance	Clear colorless to slightly yellowish liquid	[1] [2]
Boiling Point	190 °C	[2]
Melting Point	~ -20 °C	[3]
Density	0.965 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.514	[2]
Flash Point	66 °C / 150.8 °F	[6]
Purity	≥98% or 99%	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2,5-Dimethylanisole**. The following table summarizes its key spectral features.

Spectroscopic Data	Details	Source(s)
¹ H NMR (CDCl ₃)	δ ppm: 2.2 (3H, s, CH ₃), 2.34 (3H, s, CH ₃), 3.82 (3H, s, OCH ₃), 6.65 (1H, s, Ar-H), 6.7 (1H, d, J = 7.2Hz, Ar-H), 7.03 (1H, d, J = 7.2Hz, Ar-H)	[1]
Mass Spectrometry	Molecular Ion (m/z): 136. Parent peaks at m/z 121, etc.	[5]
Infrared (IR) Spectrum	Available as Neat, ATR-IR, and Vapor Phase spectra from various databases.	[5][7]
¹³ C NMR	Data available from studies investigating spin-rotational relaxation.	
UV-Vis Spectra	Data available in spectral databases.	[5]

Synthesis of 2,5-Dimethylanisole

The most common laboratory synthesis of **2,5-Dimethylanisole** involves the methylation of 2,5-Dimethylphenol using a methylating agent such as dimethyl sulfate.[1]

Experimental Protocol: Synthesis via Williamson Ether Synthesis

This protocol details the synthesis of **2,5-Dimethylanisole** from 2,5-Dimethylphenol and dimethyl sulfate.[1]

Materials:

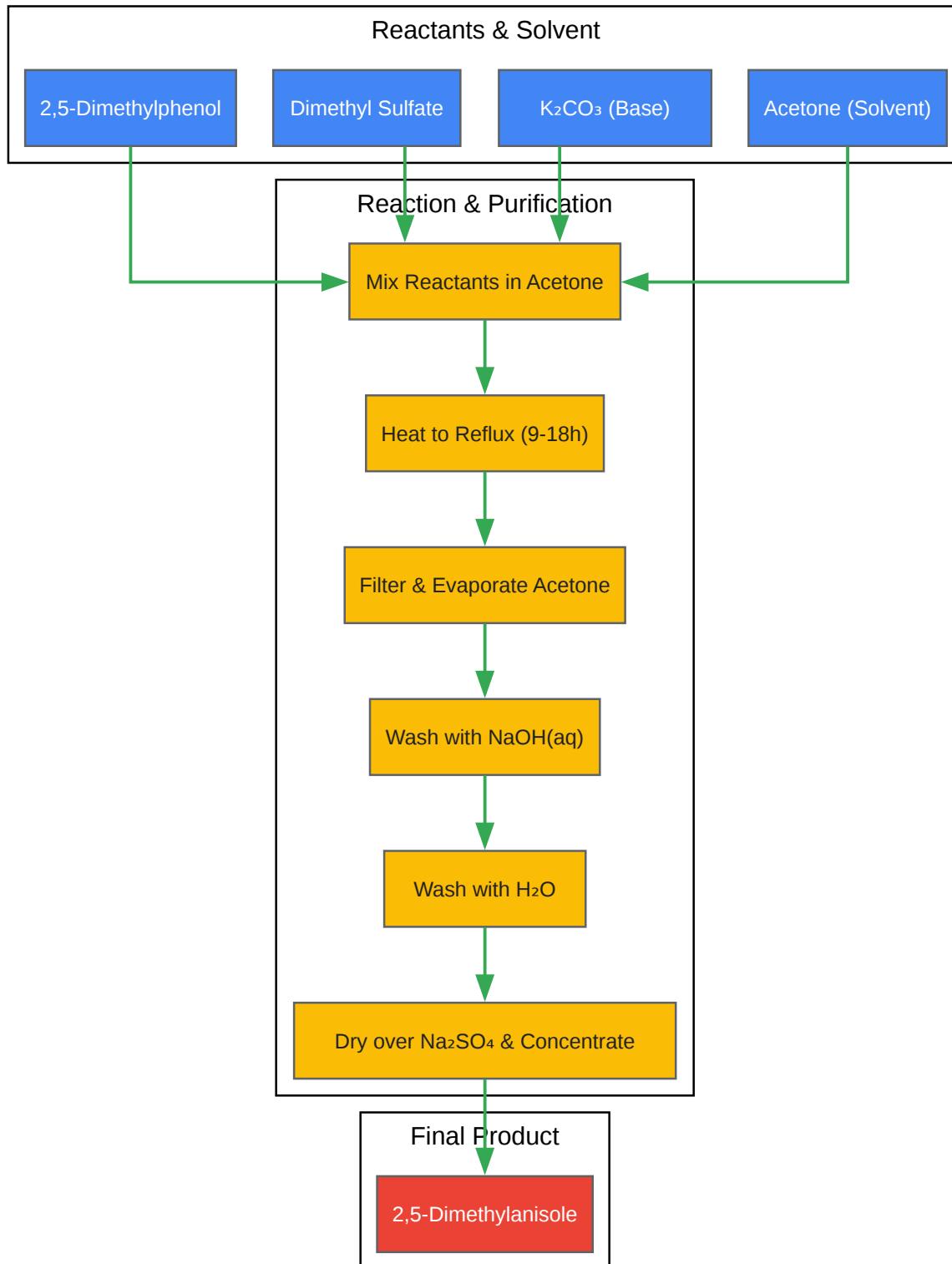
- 2,5-Dimethylphenol (50 g, 410 mmol)
- Potassium carbonate (68 g, 490 mmol)

- Dimethyl sulfate (62.04 g total, 492 mmol total)
- Acetone (600 mL)
- 20% Sodium hydroxide solution
- Water
- Anhydrous sodium sulfate

Procedure:

- Reaction Setup: In a suitable reaction vessel, dissolve 2,5-dimethylphenol (50 g, 410 mmol) and potassium carbonate (68 g, 490 mmol) in acetone (600 mL) at room temperature.
- Addition of Methylating Agent: Add dimethyl sulfate (31.02 g, 246 mmol) to the mixture.
- Reflux: Heat the reaction mixture to reflux and maintain for 9 hours.
- Monitoring and Second Addition: Monitor the reaction progress using Thin Layer Chromatography (TLC). If starting material is still present, add a second portion of dimethyl sulfate (31.02 g, 246 mmol) and continue to reflux for another 9 hours.
- Work-up: Upon completion, cool the reaction mixture and filter to remove solids. Remove the acetone from the filtrate using a rotary evaporator.
- Purification: Stir the resulting oil with a 20% sodium hydroxide solution (100 mL) for 10 minutes to remove any unreacted phenol.
- Washing: Separate the organic layer and wash it with water (2 x 500 mL) until the aqueous layer is neutral.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate and concentrate it in vacuum to yield the final product.
- Yield: This procedure reportedly yields 45.5 g of 2-methoxy-1,4-dimethylbenzene (81% yield).[1]

Synthesis Workflow for 2,5-Dimethylanisole

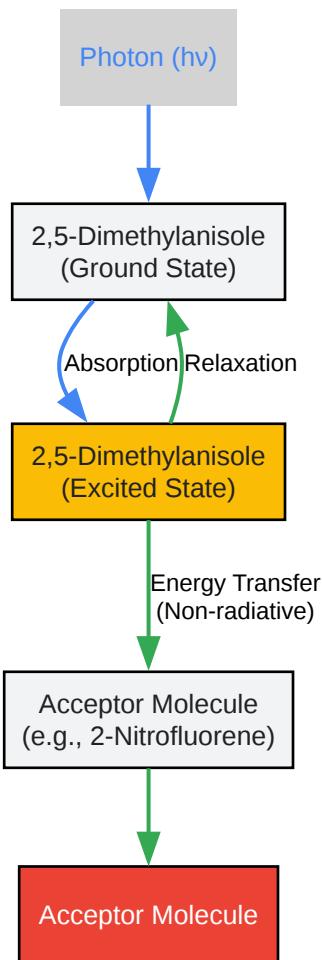
[Click to download full resolution via product page](#)Synthesis Workflow for **2,5-Dimethylanisole**

Applications in Research and Development

2,5-Dimethylanisole serves as a valuable compound in several areas of chemical research and industry.

- Photoexcited Donor: It is recognized as a photoexcited donor.^[4] In photochemical studies, it can absorb light energy and transfer it to an acceptor molecule, like 2-nitrofluorene, facilitating the study of non-radiative energy transitions.^[1]
- Organic Synthesis Intermediate: The compound is a common intermediate in organic synthesis, used to build more complex molecules.^[3]
- Fragrance Component: It is used as an ingredient in fragrances to impart specific scents.^[3]
- Pharmaceutical and Agrochemical Research: As a substituted anisole, it can serve as a building block for the synthesis of potential drug candidates and agrochemicals.^[3]
- NMR Studies: It has been used as a model compound to investigate the temperature dependence of the spin-rotational relaxation rate of methyl Carbon-13 in NMR studies.^[1]

Role as a Photoexcited Donor

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Role as a Photoexcited Donor

Safety and Handling

2,5-Dimethylanisole is classified as a combustible liquid and can cause irritation.[5][6] Proper safety precautions must be followed during handling and storage.

Hazard Class	GHS Pictogram(s)	Hazard Statement(s)	Precautionary Statement(s)
Acute Toxicity, Oral (Category 4)	Danger	H302: Harmful if swallowed	P264: Wash skin thoroughly after handling.
Skin Irritation (Category 2)	Danger	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Serious Eye Damage (Category 1)	Danger	H318: Causes serious eye damage	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
STOT SE (Category 3)	Danger	H335: May cause respiratory irritation	P271: Use only outdoors or in a well-ventilated area.

Source: Aggregated GHS information from ECHA C&L Inventory notifications.[\[5\]](#)

Storage and Handling Recommendations:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[6\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[6\]](#)
- Avoid contact with skin and eyes and inhalation of vapor.[\[3\]](#)
- Use personal protective equipment (PPE) such as gloves, safety glasses, and lab coats.[\[6\]](#)

- In case of fire, use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[6]

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